

Introduction: Unveiling a Potent Reagent for Cyanation and Cycloaddition

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Compound of Interest

Compound Name: *Methanesulfonyl cyanide*

CAS No.: *24225-08-9*

Cat. No.: *B141364*

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Methanesulfonyl cyanide (MsCN), also known as methylsulfonyl cyanide, is a versatile and highly reactive organosulfur compound that has carved a significant niche in modern organic synthesis.^{[1][2]} Characterized by a cyano group attached to the potent electron-withdrawing methanesulfonyl (mesyl) group, MsCN functions as a powerful electrophilic cyanating agent and a reactive partner in various cycloaddition reactions.^{[3][4]} Its unique reactivity profile makes it an invaluable tool for introducing the synthetically crucial nitrile functionality and for constructing complex heterocyclic frameworks.

This guide provides a comprehensive overview of **methanesulfonyl cyanide** for researchers, scientists, and drug development professionals. We will delve into its synthesis, core applications, mechanistic underpinnings, and detailed experimental protocols, offering field-proven insights into its practical use in the laboratory.

Table 1: Physicochemical Properties of **Methanesulfonyl Cyanide**

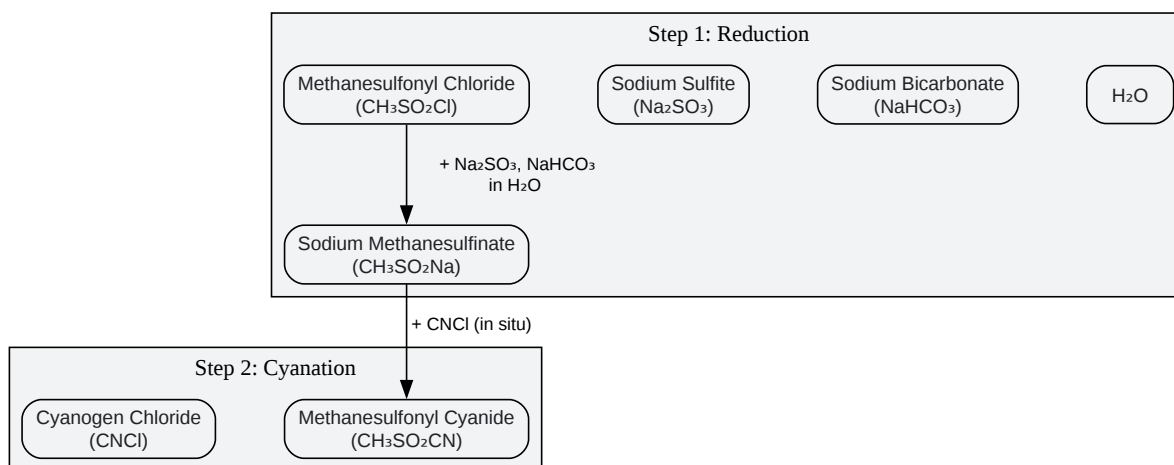
Property	Value	Source(s)
CAS Number	24225-08-9	[5][6][7]
Molecular Formula	C ₂ H ₃ NO ₂ S	[5][7]
Molecular Weight	105.12 g/mol	[5][7]
Appearance	Colorless oil/liquid	[3]
Boiling Point	68–69 °C at 15 mmHg; 186.4 °C at 760 mmHg	[3][8]
Density	1.383 g/cm ³	[8]
Refractive Index (n _D ²⁰)	1.4301	[3]
InChI Key	QEIOAAJCOKZGDV-UHFFFAOYSA-N	[5]

Synthesis and Handling of Methanesulfonyl Cyanide A Reliable Synthetic Protocol

While sulfonyl cyanides were once considered challenging to prepare, a robust and scalable procedure has been established, making MsCN readily accessible.[3] The most common laboratory synthesis starts from the inexpensive and widely available methanesulfonyl chloride. [3][9] The process involves two key steps:

- **Reduction to Sulfinate:** Methanesulfonyl chloride is reduced to sodium methanesulfinate using sodium sulfite in an aqueous solution buffered with sodium bicarbonate.[3]
- **Cyanation:** The resulting sodium methanesulfinate solution is then treated directly with cyanogen chloride to afford **methanesulfonyl cyanide** as a heavy, colorless oil.[3]

This procedure, detailed in Organic Syntheses, provides good to excellent yields (67-72%) and a high-purity product after distillation.[3]



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Caption: Synthesis of **Methanesulfonyl Cyanide** from Methanesulfonyl Chloride.

Experimental Protocol: Synthesis of Methanesulfonyl Cyanide

Adapted from Organic Syntheses, Coll. Vol. 6, p.727 (1988)[3]

Caution: Cyanogen chloride is highly toxic and volatile. This entire procedure must be conducted in a well-ventilated chemical fume hood by personnel with appropriate training. All glassware should be handled with care.[4]

- **Apparatus Setup:** A 2-liter, three-necked, round-bottomed flask is equipped with a mechanical stirrer, a pressure-equalizing dropping funnel, and a thermometer.
- **Preparation of Sulfinate Solution:** The flask is charged with sodium sulfite heptahydrate (126 g, 0.500 mole), sodium hydrogen carbonate (84.0 g, 1.00 mole), and 1 liter of water. Stirring is initiated.

- **Addition of Methanesulfonyl Chloride:** Freshly distilled methanesulfonyl chloride (57.3 g, 0.500 mole) is added dropwise over 30 minutes. The reaction is slightly exothermic, and evolution of carbon dioxide is observed. The mixture is stirred for an additional 2 hours until gas evolution ceases, resulting in a clear solution of sodium methanesulfinate.
- **Cyanation:** The solution is cooled to 10°C by adding ice directly to the flask. Liquid cyanogen chloride (50 mL, 1.0 mole) is added in one portion with vigorous stirring. The temperature is maintained at or below 15°C with further ice addition as needed. **Methanesulfonyl cyanide** separates as a turbid, heavy, colorless oil within a minute.
- **Extraction:** The mixture is stirred for an additional 15 minutes before 200 mL of benzene is added. After stirring for 3 minutes, the layers are separated. The aqueous layer is extracted twice more with 100-mL portions of benzene.
- **Isolation and Purification:** The combined organic extracts are washed with water and dried overnight over anhydrous calcium chloride. After filtration, the solvent is removed using a rotary evaporator in a fume hood. The crude product is then distilled under reduced pressure to yield pure **methanesulfonyl cyanide** (35.4–37.8 g, 67–72%), b.p. 68–69°C (15 mm).^[3]

Safety and Handling

Methanesulfonyl cyanide is a hazardous chemical and must be handled with appropriate precautions.^[5]

- **Toxicity:** It is toxic if swallowed.^[5]
- **Irritation:** It causes skin and serious eye irritation and may cause respiratory irritation.^[5]
- **Flammability:** It is a combustible liquid.^[5]

Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. All manipulations should be performed in a certified chemical fume hood.

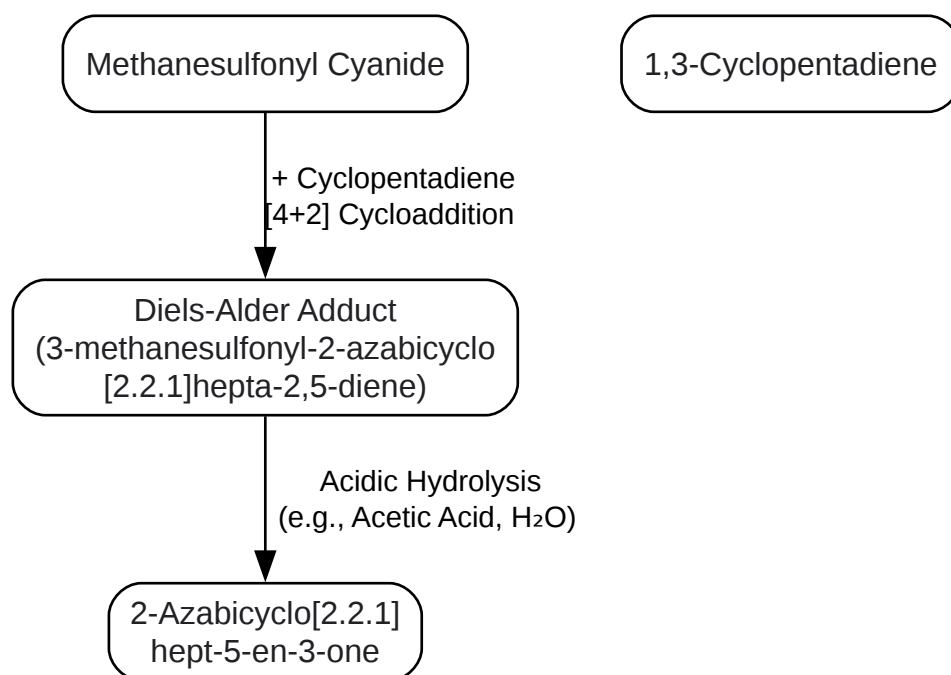
Core Applications in Organic Synthesis

The potent electron-withdrawing nature of the methanesulfonyl group renders the adjacent cyano group highly electrophilic and activates the molecule for cycloaddition reactions.

Dienophile in Diels-Alder Reactions

One of the most well-documented and synthetically valuable applications of MsCN is its role as a dienophile in [4+2] cycloaddition reactions.[9] It reacts efficiently with dienes to form cycloadducts that serve as versatile intermediates for nitrogen-containing bicyclic compounds.

A prime example is the reaction with 1,3-cyclopentadiene. This reaction proceeds readily at low to ambient temperatures to form 3-methanesulfonyl-2-azabicyclo[2.2.1]hepta-2,5-diene.[9][10] This adduct is typically not isolated but is hydrolyzed in situ under acidic conditions (e.g., with acetic acid) to yield 2-azabicyclo[2.2.1]hept-5-en-3-one, a valuable building block in medicinal chemistry.[9][10] This process offers a significant advantage over routes using more hazardous reagents like p-toluenesulfonyl cyanide, which is known to be explosive.[10]



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Caption: Diels-Alder reaction of MsCN with cyclopentadiene and subsequent hydrolysis.

Experimental Protocol: Synthesis of 2-Azabicyclo[2.2.1]hept-5-en-3-one

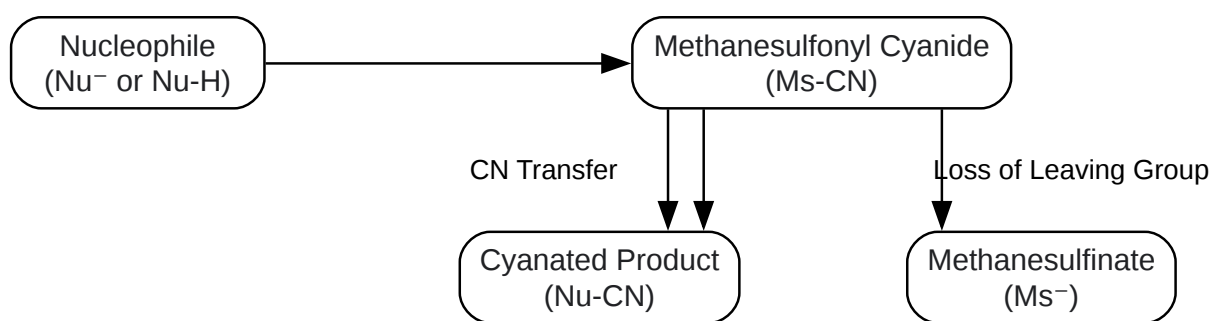
Adapted from patent literature[9]

- **Reaction Setup:** A solution of **methanesulfonyl cyanide** (10.51 g, 100 mmol) in 30 mL of dichloromethane is cooled to -20°C in a reaction vessel.
- **Diels-Alder Reaction:** Cyclopentadiene (7.93 g, 120 mmol) is added to the cooled solution over 5 minutes. The reaction mixture is stirred for 2 hours while allowing it to warm to room temperature.
- **Hydrolysis:** The solvent is removed by distillation, leaving the Diels-Alder adduct as a yellowish solid. To this residue, 6 mL of acetic acid and 60 mL of water are added.
- **Workup:** The mixture is stirred, and the pH is adjusted to ~8 with a 30% sodium hydroxide solution. The product is then extracted with an appropriate organic solvent (e.g., dichloromethane or ethyl acetate), dried, and purified by chromatography or recrystallization to yield 2-azabicyclo[2.2.1]hept-5-en-3-one.

Electrophilic Cyanation

The activated cyano group in sulfonyl cyanides readily undergoes attack by a wide range of nucleophiles.[3][4] This makes MsCN an effective "CN⁺" synthon for the electrophilic cyanation of various substrates, a critical transformation in the synthesis of pharmaceuticals and agrochemicals.[11][12]

While traditional cyanating agents like cyanogen halides are highly toxic gases or volatile liquids, MsCN provides a more manageable, albeit still hazardous, liquid alternative.[11][13] It can react with N-, O-, S-, and C-nucleophiles, transferring the cyano group to the nucleophilic atom.[3]



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Caption: General mechanism of electrophilic cyanation using MsCN.

Synthesis of Heterocyclic Scaffolds

Beyond the Diels-Alder reaction, MsCN is a precursor for various five-membered heterocycles. Its reaction with α -effect nucleophiles, such as hydroxylamine and hydrazines, produces adducts that can be cyclized to form substituted 1,2,4-oxadiazoles and 1,2,4-triazoles, respectively.^{[3][4]}

This pathway involves the initial nucleophilic addition of the amine to the electrophilic carbon of the nitrile group. The resulting amidine or related intermediate can then undergo intramolecular cyclization and elimination of the methanesulfinate leaving group to furnish the stable heterocyclic ring system. These scaffolds are prevalent in medicinal chemistry, highlighting another avenue through which MsCN contributes to drug discovery efforts.^[14]

Conclusion

Methanesulfonyl cyanide is a potent and multifaceted reagent in organic chemistry. Its utility is primarily anchored in its function as a highly reactive dienophile for constructing nitrogenous bicyclic systems and as an effective electrophilic cyanating agent. The well-established synthetic protocol from methanesulfonyl chloride ensures its accessibility for laboratory use.^[3] While its hazardous nature demands careful handling, its unique reactivity provides chemists with a powerful tool for introducing nitrile groups and synthesizing complex molecular architectures, making it an indispensable component of the modern synthetic chemist's toolbox.

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